

Thenylchlor mode of action VLCFA inhibition

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Compound Focus: Thenylchlor

CAS No.: 96491-05-3

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Thenylchlor Profile and VLCFA Inhibition

Property	Description
Chemical Family	Chloroacetamide herbicide [1] [2]
HRAC/WSSA Group	Group K3/Group 15 (Inhibition of VLCFA Synthesis) [1] [3] [2]
IUPAC Name	2-chloro-N-(3-methoxy-2-thenyl)-2',6'-dimethylacetanilide [1]
Molecular Formula	C ₁₆ H ₁₈ ClNO ₂ S [1]
Primary Mode of Action	Inhibition of the synthesis of VLCFAs (≥C ₂₂) [1] [3]
Specific Biochemical Target	VLCFA elongase complex (specifically 3-ketoacyl-CoA synthases, KCSs) in the endoplasmic reticulum [4] [5] [3]
Physiological Effect	Inhibition of cell division in roots and shoots, preventing weed emergence [1] [3]

Inhibitory Activity & Physiological Effects

Absorbs through roots and inhibits protein synthesis and cell division [1].

Inhibitory Activity & Physiological Effects

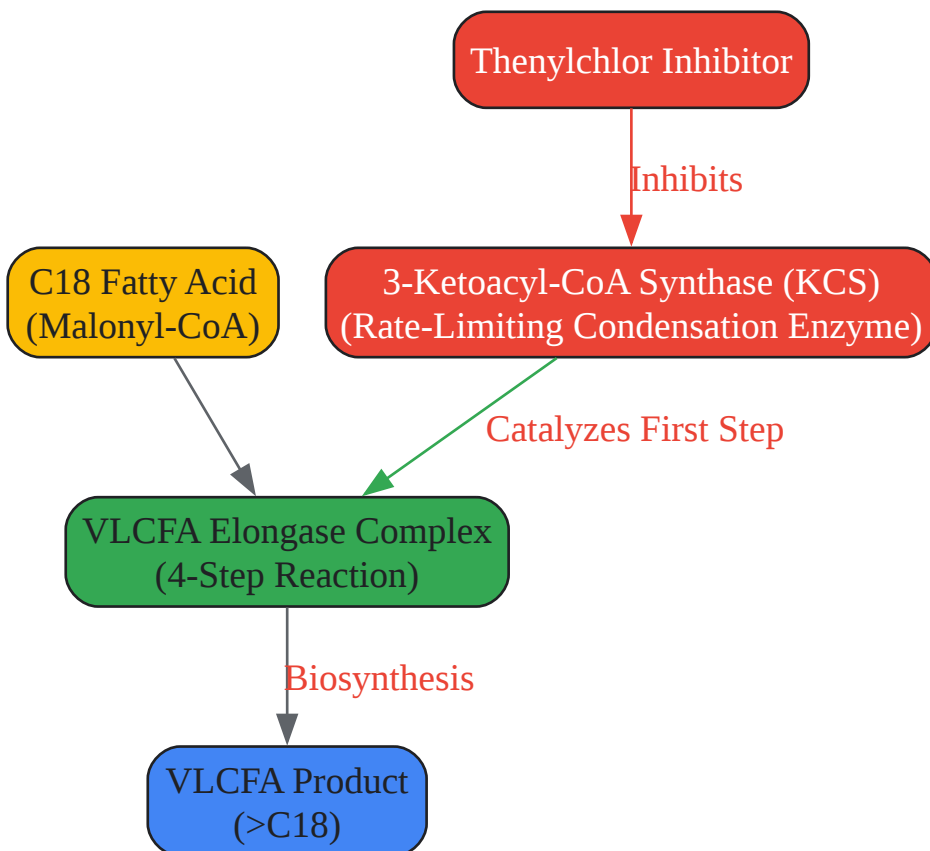
Blocks the VLCFA elongase, a key enzyme complex for producing fatty acids with more than 18 carbon atoms [4] [3].

Leads to a lack of VLCFAs, which are vital components for plant cell membranes and cuticular wax [4].

Causes growth inhibition; susceptible plants fail to emerge or exhibit twisted, malformed leaves [3].

VLCFA Biosynthesis and Thenylchlor Inhibition Pathway

The following diagram illustrates the normal biosynthesis of VLCFAs and the specific site where **Thenylchlor** acts as an inhibitor.



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Experimental Protocol for VLCFA Inhibition

The methodology below, adapted from published research, is used to confirm **Thenylchlor**'s effect on VLCFA biosynthesis [5].

Objective: To assess the *in vivo* inhibition of VLCFA biosynthesis in a plant model (*Lemna paucicostata*) by **Thenylchlor**.

Procedure:

- **Plant Treatment:** Apply **Thenylchlor** to the test plants. A common chloroacetamide herbicide like metazachlor is often used as a positive control, while untreated plants serve as a negative control.
- **Lipid Extraction:** After a designated exposure period, harvest the plant tissue and homogenize it. Extract the total lipids using a chloroform-methanol mixture.
- **Fatty Acid Analysis:**
 - Derivatize the extracted lipids to form fatty acid methyl esters (FAMES).
 - Analyze the FAMES using **Gas Chromatography-Mass Spectrometry (GC-MS)**.
- **Data Analysis:** Quantify the levels of specific VLCFAs (e.g., C20:0, C22:0, C24:0, C26:0) from the chromatograms. Compare the VLCFA profile of **Thenylchlor**-treated plants with the control groups.

Expected Outcome: A significant reduction in the levels of VLCFAs in the **Thenylchlor**-treated group compared to the untreated control confirms successful inhibition of the VLCFA elongation pathway.

Core Insights for Researchers

Thenylchlor is a well-characterized K3/Group 15 herbicide whose primary mode of action is the inhibition of VLCFA synthesis. Its efficacy stems from targeting the condensing enzyme (KCS) in the elongation complex, disrupting the production of critical cellular lipids.

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References

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